

A Comprehensive Guide to 1,2-Ethanedithiol: Nomenclature and Synonyms

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Compound of Interest

Compound Name: 1,2-Ethanedithiol

Cat. No.: B043112

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For Researchers, Scientists, and Drug Development Professionals

1,2-Ethanedithiol, a pivotal organosulfur compound in organic synthesis and materials science, is recognized by a variety of names across scientific literature and commercial platforms. This guide provides a consolidated reference to its nomenclature, facilitating accurate identification and retrieval of information for research and development purposes.

The officially recognized IUPAC name for this compound is ethane-1,2-dithiol.^{[1][2][3]} Its unique chemical structure is unambiguously identified by the CAS Registry Number 540-63-6.

^{[1][2][3][4][5][6][7][8][9][10]}

Beyond its formal designation, **1,2-ethanedithiol** is frequently referred to by a range of synonyms and alternative names. These terms have arisen from historical naming conventions, common laboratory parlance, and supplier-specific branding. A thorough understanding of these alternatives is crucial for comprehensive literature searches and clear communication within the scientific community.

Systematic and Semi-Systematic Names

These names are closely based on the chemical structure of the molecule:

- 1,2-Dimercaptoethane^{[2][3][4][5][8][10][11][12]}
- 1,2-Ethanethiol^{[2][3][4][8][12]}

- Ethane-1,2-dithiol[1][2][3][7][10]
- Ethylenedithiol[2][3][4][5][8][12]
- 1,2-Dithiol ethane[2][4][12]
- 1,2-Dithioethane[5][10]
- 1,2-Dithiolethane[3][5][8]
- 2-Mercaptoethanethiol[5]
- s-Ethylene dimercaptan[2][3][4][5][8][12]
- a-Ethylene dimercaptan[5]

Common and Trivial Names

These names are often used for convenience and have historical roots:

- Dithioglycol[1][2][3][4][5][8][11][12]
- Ethylene mercaptan[2][4][8][11][12]
- Ethylene dimercaptan[2][4][5][7][12]
- Dithioethyleneglycol[2][3][4][8][12]
- Ethylene dithioglycol[2][3][4][5][8][12]
- Ethylenedimercaptan[2][3][4][8][12]
- EDT[10]

Other Identifiers

- Ethyl hydropersulfide[2][4][12]
- Ethylene glycol, dithio-[2][3][4][5][12]

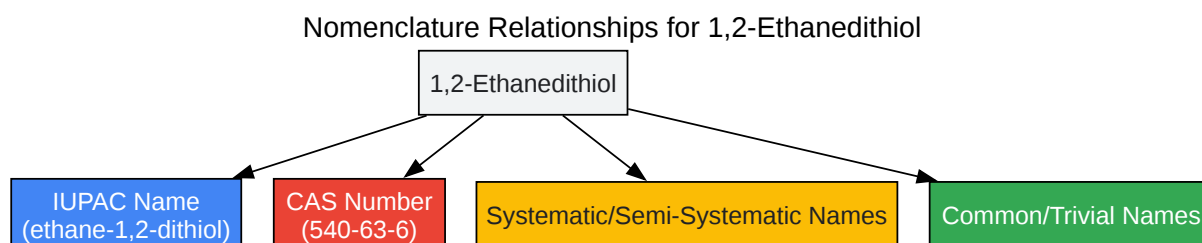
The variety of names for **1,2-ethanedithiol** underscores the importance of using a standard identifier, such as the CAS number, in all formal documentation and research publications to prevent ambiguity.

Below is a table summarizing the primary identifiers and a selection of the most common synonyms for **1,2-ethanedithiol**.

Identifier Type	Name/Value
IUPAC Name	ethane-1,2-dithiol
CAS Number	540-63-6
Common Synonyms	1,2-Dimercaptoethane
Dithioglycol	
Ethylene mercaptan	
Ethylene dimercaptan	

For professionals in drug development, precise identification of reagents is paramount. The use of CAS numbers in experimental protocols and regulatory submissions is the most reliable method to ensure clarity and reproducibility.

To illustrate the relationships between the different naming conventions, the following diagram provides a conceptual overview.



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Caption: Conceptual overview of **1,2-ethanedithiol** nomenclature.

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References

- 1. guidechem.com [guidechem.com]
- 2. 1,2-Ethanedithiol | C₂H₆S₂ | CID 10902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,2-Ethanedithiol [webbook.nist.gov]
- 4. 1,2-Ethanedithiol - Hazardous Agents | Haz-Map [haz-map.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. 1,2-Ethanedithiol CAS 540-63-6 | 800795 [merckmillipore.com]
- 7. ethylene mercaptan, 540-63-6 [thegoodscentscompany.com]
- 8. 1,2-Ethanedithiol, 95% | Fisher Scientific [fishersci.ca]
- 9. 1,2-Ethanedithiol [webbook.nist.gov]
- 10. 1,2-Ethanedithiol | 540-63-6 [chemicalbook.com]
- 11. 1,2-Ethanedithiol | 540-63-6 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 12. SID 134975737 - PubChem [pubchem.ncbi.nlm.nih.gov]
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